

7-O-Methylporiol chemical structure and properties

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Compound of Interest

Compound Name: 7-O-Methylporiol

Cat. No.: B12420549

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An in-depth analysis of **7-O-Methylporiol** reveals its significance as a naturally occurring isoflavonoid, primarily recognized for its presence in various plant species. This technical guide consolidates the available scientific data on its chemical structure, properties, and biological activities, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

7-O-Methylporiol is a derivative of the isoflavone poriol. Its chemical identity is defined by the methylation at the 7-hydroxy position.

Table 1: Chemical and Physical Properties of **7-O-Methylporiol**

Property	Value
Molecular Formula	C ₁₇ H ₁₄ O ₅
Molecular Weight	300.29 g/mol
IUPAC Name	3-(4-hydroxyphenyl)-7-methoxy-5-oxychromen-4-one
Synonyms	7-O-methylporiol
PubChem CID	102021021

Experimental Protocols

The isolation and characterization of **7-O-Methylporiol** from natural sources are critical for its study. The following outlines a general workflow for its extraction and purification.



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Caption: Generalized workflow for the isolation and identification of **7-O-Methylporiol**.

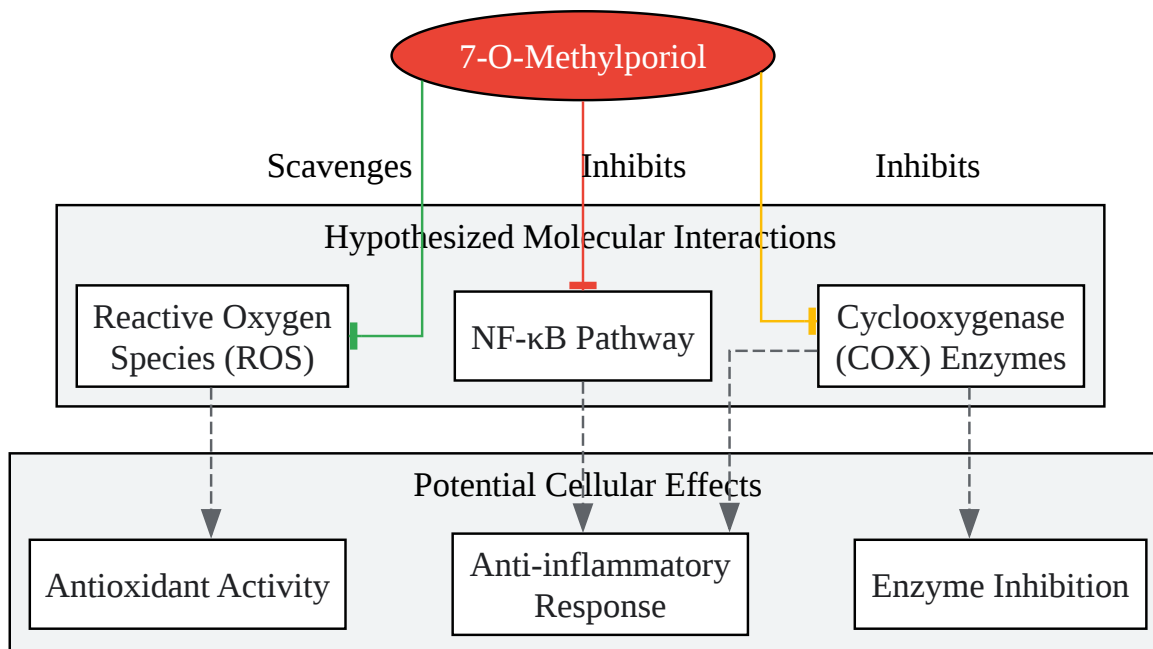
Methodology for Isolation and Structure Elucidation:

- **Extraction:** The dried and powdered plant material is subjected to extraction with a polar solvent such as methanol at room temperature.
- **Partitioning:** The crude extract is then concentrated and partitioned with a solvent of intermediate polarity, like ethyl acetate, to separate compounds based on their polarity.
- **Chromatography:** The resulting fraction is subjected to column chromatography over silica gel, using a gradient of solvents to separate the different components.
- **Purification:** Fractions containing the compound of interest are further purified using preparative High-Performance Liquid Chromatography (HPLC) to yield pure **7-O-Methylporiol**.
- **Structural Elucidation:** The definitive structure of the isolated compound is determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Biological Activities and Signaling Pathways

Research into the biological effects of **7-O-Methylporiol** is ongoing. As an isoflavonoid, it is hypothesized to interact with various cellular signaling pathways, potentially exhibiting

antioxidant, anti-inflammatory, or other therapeutic properties. The potential interactions are depicted in the following logical diagram.



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Caption: Hypothesized signaling interactions of **7-O-Methylporiol**.

This diagram illustrates the potential mechanisms through which **7-O-Methylporiol** may exert its biological effects, such as by scavenging reactive oxygen species or inhibiting key inflammatory pathways like NF-κB and cyclooxygenase enzymes. Further experimental validation is necessary to confirm these interactions and their downstream consequences.

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